

In Vitro Susceptibility of *Haemophilus influenzae* to Cefuroxime: A Technical Guide

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Compound of Interest

Compound Name: *Cefotil*

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This technical guide provides a comprehensive overview of the in vitro susceptibility of *Haemophilus influenzae* to Cefuroxime, a second-generation cephalosporin antibiotic. The document details quantitative susceptibility data, experimental protocols for susceptibility testing, and the underlying mechanisms of action and resistance.

Quantitative Susceptibility Data

The in vitro activity of Cefuroxime against *Haemophilus influenzae* has been extensively studied. The susceptibility is commonly measured by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antibiotic that prevents visible growth of a bacterium. The data is often summarized using MIC50 and MIC90 values, which represent the MIC required to inhibit the growth of 50% and 90% of tested isolates, respectively.

Table 1: Cefuroxime MIC Distribution for *Haemophilus influenzae*

Study/Region	Year(s) of Isolation	No. of Isolates	MIC Range ($\mu\text{g/mL}$)	MIC50 ($\mu\text{g/mL}$)	MIC90 ($\mu\text{g/mL}$)	Reference
United States	2016	700	$\leq 0.12 \rightarrow 4$	0.25	>4	[1]
Worldwide	Data up to 2007	8,523	-	-	-	[2]
Czech Republic	2010–2018	228	-	-	-	[3]

Note: Dashes indicate data not specified in the cited source.

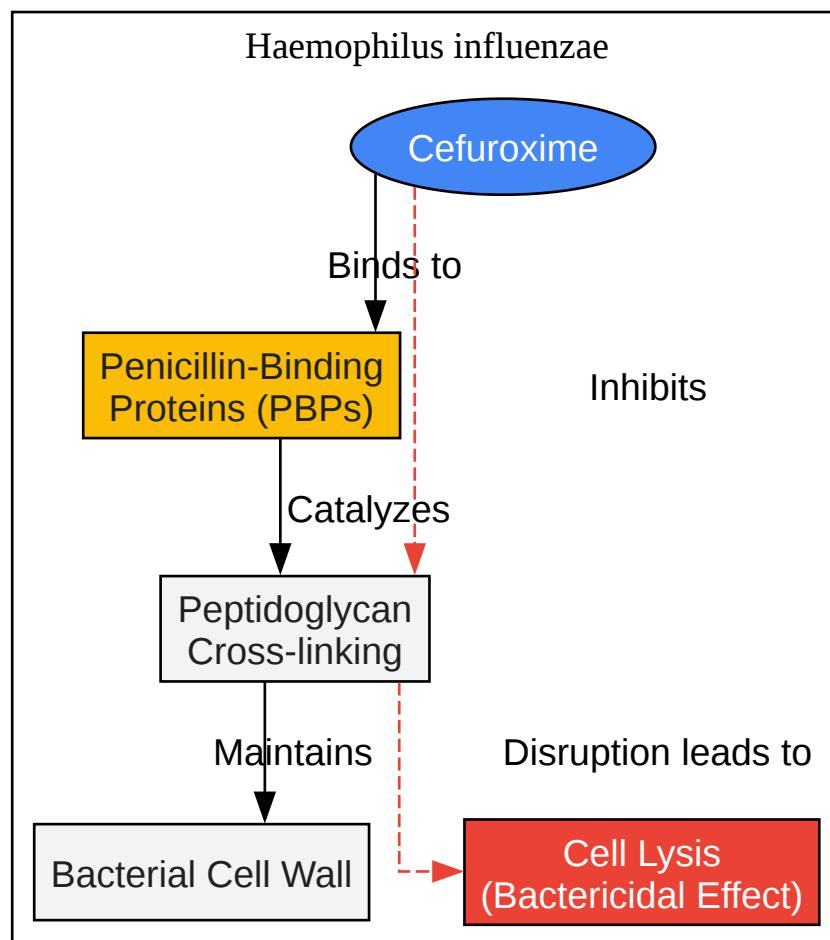
Table 2: Cefuroxime Resistance Rates in *Haemophilus influenzae*

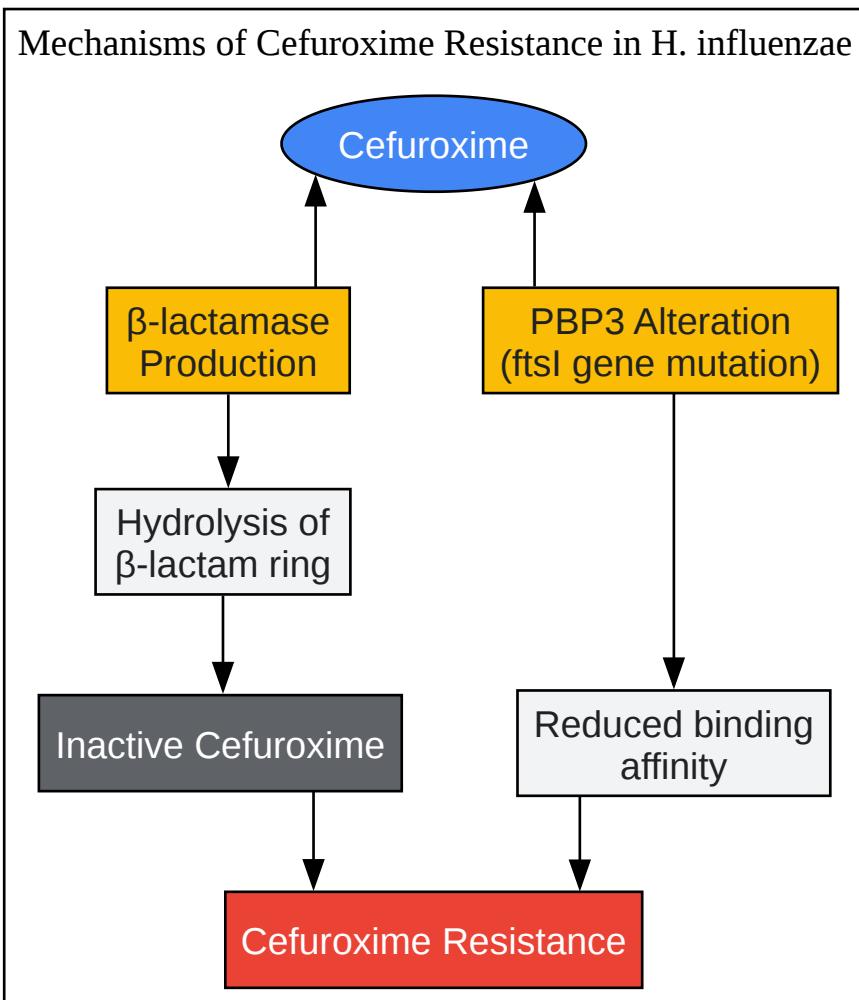
Study/Region	Year(s) of Isolation	No. of Isolates	Resistance Rate (%)	Comments	Reference
United States	2016	700	2.0	Reduced susceptibility	[1]
Czech Republic	2010–2018	228	-	Focus on non-enzymatic resistance	[3]

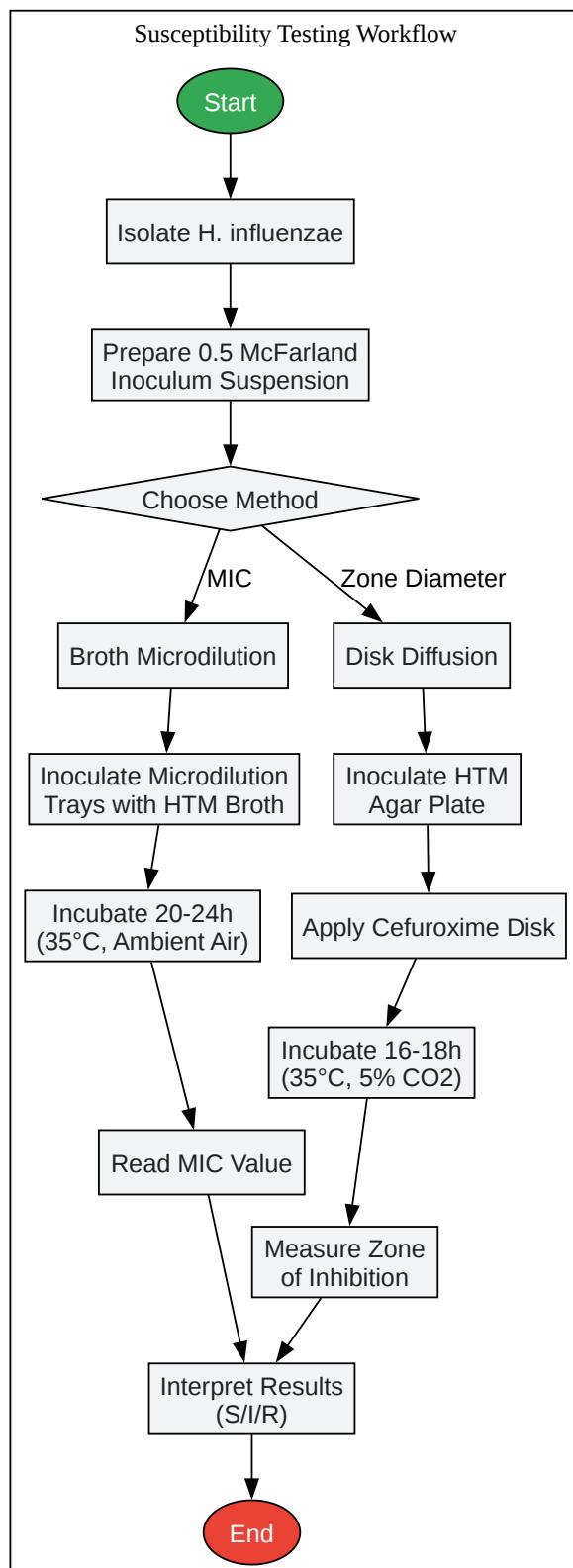
Mechanisms of Action and Resistance

Mechanism of Action of Cefuroxime

Cefuroxime, a β -lactam antibiotic, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[4][5][6][7] The primary target of Cefuroxime is the penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan, a critical component of the bacterial cell wall.[5][6][7] By binding to and inactivating these proteins, particularly PBP3 in *H. influenzae*, Cefuroxime disrupts cell wall integrity, leading to cell lysis and death.[8]





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